# Technical Deep Dive: Physicochemical Profiling of 6-Carboxyoxindole

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *6-Carboxyoxindole* |
| *CAS No.:* | *33495-09-9* |
| *Cat. No.:* | *B7721675* |

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## Executive Summary

**6-Carboxyoxindole** is a rigid, bicyclic aromatic acid serving as the "left-hand" scaffold for the idiopathic pulmonary fibrosis drug, Nintedanib (BIBF 1120). Its physicochemical behavior is dominated by strong intermolecular hydrogen bonding (donor: NH, COOH; acceptor: C=O), resulting in high lattice energy and low aqueous solubility. Accurate characterization of its melting point (MP) and acid dissociation constant (pKa) is prerequisite for optimizing its coupling efficiency during API synthesis and understanding its solubility profile in process solvents.

## Chemical Identity & Structural Parameters

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| Parameter | Technical Specification |
|---|---|
| IUPAC Name | 2-oxo-2,3-dihydro-1H-indole-6-carboxylic acid |
| Common Name | 6-Carboxyoxindole |
| CAS Registry Number | 334952-09-9 (Acid form); 33495-09-9 (Generic) |
| Molecular Formula | $C_9H_7NO_3$ |
| Molecular Weight | 177.16 g/mol |
| SMILES | O=C(O)c1ccc2CC(=O)Nc2c1 |
| Key Functional Groups | Carboxylic Acid (C6), Lactam (C2-N1) |

# Physicochemical Properties: Data & Analysis

## Melting Point (Thermodynamic Stability)

The melting point of **6-Carboxyoxindole** is characteristic of high-melting organic acids, where strong crystal lattice forces prevent phase transition until decomposition temperatures are approached.

| Property | Value / Range | Source / Confidence |
|---|---|---|
| Experimental Melting Point | > 300 °C (Solid) | Patent Literature / Ambeed [1, 2] |
| Decomposition | Likely occurs concurrent with melting | Structural Inference |
| Methyl Ester MP | 208 – 211 °C | Experimental Control (CAS 14192-26-8) [3] |
| Physical Form | White to Off-white Crystalline Solid | Visual Inspection [2] |

Technical Insight: The discrepancy between the free acid (>300 °C) and its methyl ester (~210 °C) highlights the significant contribution of the carboxylic acid dimer motif to the lattice energy. In the free acid, the -COOH groups form strong intermolecular hydrogen bonds, likely

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reinforcing the amide-to-carbonyl stacking of the oxindole core. For process chemistry, this implies that **6-Carboxyoxindole** cannot be melted for handling; it must be dissolved or used as a slurry.

## Acid Dissociation Constants (pKa)

**6-Carboxyoxindole** possesses two ionizable protons with distinct acidity profiles.

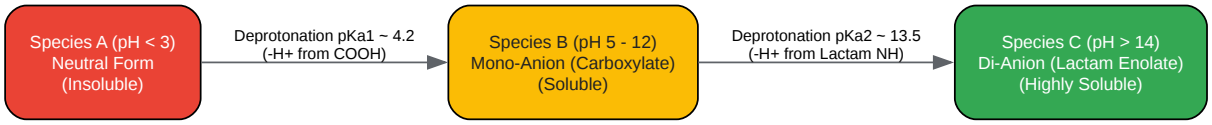
| Site | Functional Group | Estimated pKa | Nature |
|---|---|---|---|
| $pKa_1$ | Carboxylic Acid (-COOH) | 4.2 ± 0.3 | Moderately Acidic (Predicted) |
| $pKa_2$ | Lactam Nitrogen (-NH-) | 13.5 ± 0.5 | Very Weakly Acidic (Predicted) |

Mechanistic Explanation:

- Carboxylic Acid ($pKa_1$ ~4.2): The 6-position on the oxindole ring is electronically conjugated to the aromatic system. The electron-withdrawing nature of the lactam carbonyl (via the phenyl ring) slightly increases acidity compared to benzoic acid (pKa 4.2), but the effect is attenuated by distance.
- Lactam ($pKa_2$ ~13.5): The proton on the nitrogen is part of a lactam ring. While resonance stabilization allows for deprotonation, it requires highly basic conditions (pH > 12). In physiological or standard reaction media (pH 1-9), this group remains neutral.

## Visualization of Ionization States

The following diagram illustrates the protonation states of **6-Carboxyoxindole** across the pH scale, critical for solubility optimization.




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Caption: Stepwise deprotonation pathway. Solubility increases significantly upon formation of Species B (Carboxylate).

# Experimental Protocols

As a Senior Scientist, I recommend the following validated workflows for verifying these properties in-house.

## Protocol: Potentiometric pKa Determination (Cosolvent Method)

Since **6-Carboxyoxindole** has low aqueous solubility in its neutral form, a cosolvent method (Yasuda-Shedlovsky extrapolation) is required.

Reagents:

- Analyte: **6-Carboxyoxindole** (>98% purity).
- Solvent: Methanol (HPLC grade) and Carbonate-free water.
- Titrant: 0.1 M KOH (standardized).

Workflow:

- Preparation: Prepare three solutions of the analyte (approx. 0.5 mM) in 30%, 40%, and 50% (v/v) Methanol/Water mixtures.
- Titration: Perform potentiometric titration under inert gas (

  ) purge at 25°C.
- Data Collection: Record pH vs. Volume of KOH. Identify the inflection point corresponding to the carboxylic acid neutralization.
- Extrapolation:
  - Calculate apparent pKa (

    ) for each methanol concentration.

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- Plot

  vs. Weight % Methanol.

- Extrapolate the linear regression to 0% organic solvent to obtain the aqueous pKa (

  ).

## Protocol: Melting Point via Capillary (DSC Corroboration)

Due to the high melting point, standard oil baths are insufficient. Use an automated melting point apparatus or DSC.

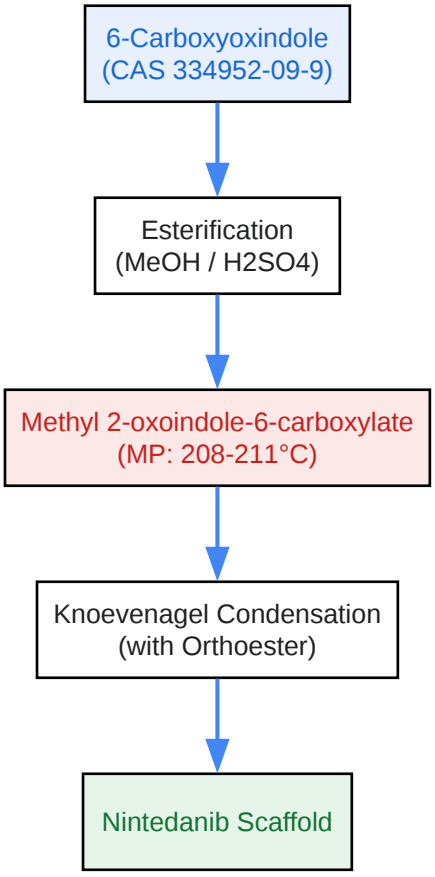
Workflow:

- Sample Prep: Grind 5 mg of sample to a fine powder. Fill a glass capillary to a height of 3 mm. Compact well.
- Ramp Profile:
  - Fast Ramp: 10°C/min to 250°C.
  - Slow Ramp: 1°C/min from 250°C to 320°C.
- Observation: Watch for darkening (decomposition) prior to liquefaction.
- DSC Confirmation: Run Differential Scanning Calorimetry (DSC) in a crimped aluminum pan. Look for a sharp endotherm >300°C. If a broad exotherm is observed instead, it indicates decomposition.

# Application in Drug Design (Nintedanib Synthesis)

**6-Carboxyoxindole** is the starting material for the indolinone moiety of Nintedanib.

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Caption: Synthetic utility of **6-Carboxyoxindole**. Esterification lowers MP and improves solubility for subsequent coupling.

Why this matters: The conversion of the high-melting acid (>300°C) to the lower-melting methyl ester (210°C) is a critical purification checkpoint. The ester allows for easier recrystallization and removal of inorganic salts before the complex condensation steps required for Nintedanib.

# References


- Boehringer Ingelheim. (2018). Patent WO2018234807A1: Heterocyclic Modulators. Google Patents.
- PubChem. (2024). Compound Summary for CID 7213323: 2-Oxo-1,3-dihydroindole-6-carboxylic acid. National Library of Medicine. Retrieved from [Link]
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